

Application Notes: Emulsifying Properties of 3-Phenoxy-1-propanol in Pesticide Formulations

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Compound of Interest

Compound Name: 3-Phenoxy-1-propanol

Cat. No.: B1346799

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Introduction

3-Phenoxy-1-propanol (CAS No. 6180-61-6) is a high-boiling, colorless liquid with a faint fruity odor.[1] Due to its amphiphilic molecular structure, possessing both a hydrophilic hydroxyl group and a hydrophobic phenoxy group, it exhibits properties that make it a versatile component in pesticide formulations.[2][3] It can function as a solvent, co-solvent, and, notably, as an emulsifier or co-emulsifier in emulsifiable concentrate (EC) formulations.[2][3] These application notes provide an overview of its emulsifying properties and protocols for evaluation.

Physicochemical Properties of 3-Phenoxy-1-propanol

A summary of the key physicochemical properties of **3-Phenoxy-1-propanol** is presented in the table below.

Property	Value	Reference
CAS Number	6180-61-6	[1][4]
Molecular Formula	C ₉ H ₁₂ O ₂	[1][4]
Molecular Weight	152.19 g/mol	[4]
Appearance	Clear, colorless liquid	[1]
Boiling Point	160 °C @ 25 Torr	[1]
Flash Point	105.1 °C	[1]
Density	1.04 g/cm ³	[1]

Role in Pesticide Formulations

In pesticide formulations, particularly emulsifiable concentrates (EC), **3-Phenoxy-1-propanol** can serve multiple functions:

- **Solvent/Co-solvent:** It can dissolve active ingredients that have low water solubility.
- **Emulsifier/Co-emulsifier:** It aids in the formation of a stable emulsion when the concentrate is diluted with water in the spray tank. Its amphiphilic nature allows it to orient at the oil-water interface, reducing interfacial tension and stabilizing the dispersed droplets.[2][3]
- **Dispersant:** It helps to keep solid particles of the active ingredient suspended in the formulation.[2]

The selection of an appropriate emulsifier system is critical for the performance of an EC formulation, ensuring that the active ingredient is delivered uniformly to the target.[5]

Illustrative Performance Data

The following tables present illustrative data on the performance of a hypothetical pesticide formulation containing **3-Phenoxy-1-propanol** as a co-emulsifier. This data is intended to guide researchers and is based on typical performance characteristics of glycol ethers in agrochemical formulations.

Table 1: Emulsion Stability of a 20% Cypermethrin EC Formulation

3-Phenoxy-1-propanol Concentration (% w/w)	Cream Layer after 30 min (mL)	Cream Layer after 2 hours (mL)	Cream Layer after 24 hours (mL)	Re-emulsification after 24 hours
2.5	0.8	1.5	3.0	Passes
5.0	0.2	0.5	1.2	Passes
7.5	< 0.1	0.2	0.5	Passes
10.0	0	< 0.1	0.2	Passes

Table 2: Particle Size of a 20% Cypermethrin Emulsion

3-Phenoxy-1-propanol Concentration (% w/w)	Mean Particle Size (d50, μm)	Polydispersity Index (PDI)
2.5	1.2	0.45
5.0	0.8	0.30
7.5	0.5	0.25
10.0	0.3	0.20

Table 3: Surface Tension of a Diluted 20% Cypermethrin Emulsion

3-Phenoxy-1-propanol Concentration in EC (% w/w)	Surface Tension of 1% Emulsion (mN/m)
0 (Control)	45.2
5.0	35.8
10.0	32.1

Experimental Protocols

Detailed methodologies for key experiments to evaluate the emulsifying properties of **3-Phenoxy-1-propanol** in pesticide formulations are provided below.

Protocol 1: Preparation of Emulsifiable Concentrate (EC) Formulation

Objective: To prepare a stable EC formulation containing a pesticide active ingredient, **3-Phenoxy-1-propanol**, and other necessary components.

Materials:

- Pesticide active ingredient (e.g., Cypermethrin)
- **3-Phenoxy-1-propanol**
- Aromatic solvent (e.g., Solvesso™ 150)
- Primary emulsifier (e.g., a blend of anionic and non-ionic surfactants)
- Glass beakers
- Magnetic stirrer and stir bars
- Weighing balance

Procedure:

- Weigh the required amount of the pesticide active ingredient and add it to a glass beaker.
- Add the aromatic solvent to the beaker and stir with a magnetic stirrer until the active ingredient is completely dissolved.
- In a separate beaker, weigh the required amounts of the primary emulsifier and **3-Phenoxy-1-propanol**.
- Add the emulsifier blend to the dissolved active ingredient solution while stirring.
- Continue stirring for 15-20 minutes until a homogenous, clear concentrate is formed.

- Store the prepared EC formulation in a sealed container for further testing.

Protocol 2: Evaluation of Emulsion Stability (CIPAC Method MT 36.1)

Objective: To assess the stability of the emulsion formed upon dilution of the EC formulation with water.

Materials:

- Prepared EC formulation
- Standard hard water (342 ppm hardness)
- 100 mL graduated cylinders with stoppers
- Water bath maintained at 30°C
- Pipettes

Procedure:

- Add 95 mL of standard hard water to a 100 mL graduated cylinder.
- Place the cylinder in the water bath at 30°C for at least 10 minutes to equilibrate.
- Pipette 5 mL of the EC formulation into the cylinder.
- Stopper the cylinder and invert it 10 times (one inversion every 2 seconds).
- Return the cylinder to the water bath and let it stand undisturbed.
- Record the volume of any free oil or cream that separates at the top or bottom of the cylinder at specified time intervals (e.g., 30 minutes, 1 hour, 2 hours, and 24 hours).
- After 24 hours, invert the cylinder another 10 times to assess the re-emulsification properties. Note if the separated layer readily re-disperses.

Protocol 3: Particle Size Analysis by Laser Diffraction

Objective: To determine the droplet size distribution of the emulsion.

Materials:

- Prepared emulsion (from Protocol 2)
- Laser diffraction particle size analyzer (e.g., Malvern Mastersizer)
- Deionized water (as dispersant)
- Pipettes

Procedure:

- Set up the laser diffraction particle size analyzer according to the manufacturer's instructions.
- Fill the dispersant reservoir with deionized water.
- Run a background measurement with only the dispersant.
- Slowly add the prepared emulsion dropwise to the dispersant in the measurement chamber until the desired obscuration level is reached (typically 10-20%).
- Allow the sample to circulate for a few minutes to ensure homogeneity.
- Perform the measurement to obtain the particle size distribution.
- Record the mean particle size (d50) and the polydispersity index (PDI).
- Clean the instrument thoroughly after each measurement.

Protocol 4: Surface Tension Measurement

Objective: To measure the surface tension of the diluted pesticide emulsion.

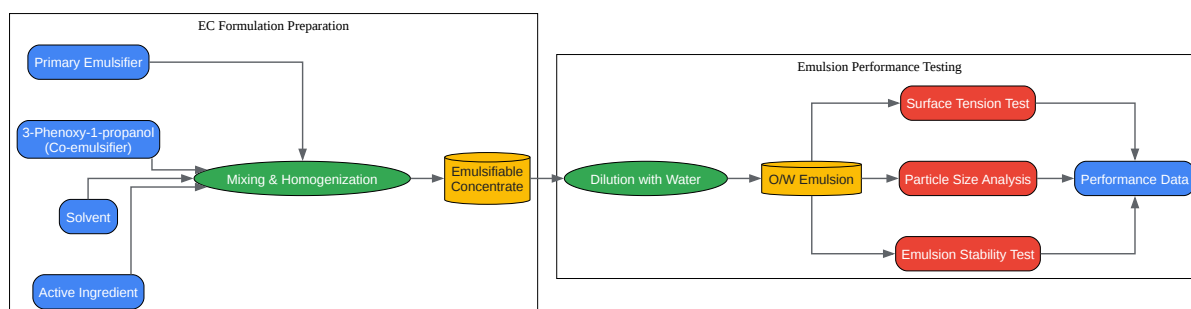
Materials:

- Prepared emulsion (diluted to a specific concentration, e.g., 1% in deionized water)
- Tensiometer (e.g., using the Du Noüy ring or Wilhelmy plate method)
- Glass vessel
- Deionized water

Procedure:

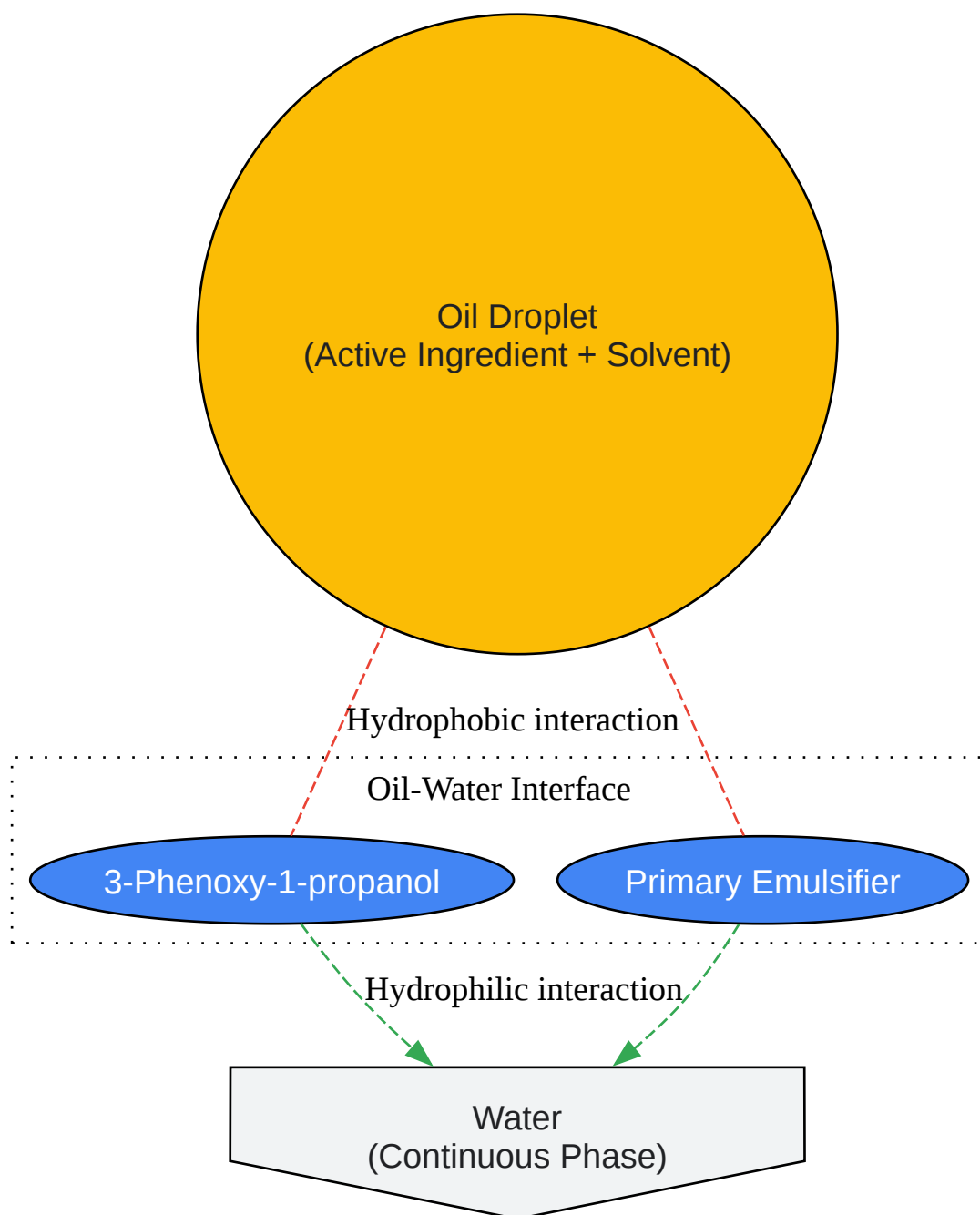
- Calibrate the tensiometer with deionized water.
- Pour the diluted emulsion into a clean glass vessel.
- Place the vessel on the sample stage of the tensiometer.
- Bring the platinum ring or plate into contact with the surface of the liquid.
- Measure the force required to pull the ring or plate from the liquid surface.
- The instrument software will calculate the surface tension in mN/m.
- Perform multiple measurements and report the average value.

Visualizations



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Caption: Experimental workflow for the preparation and evaluation of an emulsifiable concentrate.



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Caption: Logical relationship of components in an oil-in-water (O/W) pesticide emulsion.

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